

# Sebacic acid CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sebacic Acid

Cat. No.: B1670060

[Get Quote](#)

## An In-depth Technical Guide to Sebacic Acid

This technical guide offers a comprehensive overview of **sebacic acid**, a naturally occurring dicarboxylic acid, tailored for researchers, scientists, and professionals in drug development. It covers fundamental chemical properties, production methodologies, and its roles in industrial and biomedical applications.

### Core Chemical Identifiers

- CAS Number: 111-20-6[1][2][3][4][5]
- Molecular Formula:  $C_{10}H_{18}O_4$ [1][3][4][5][6][7][8]

## Physicochemical Properties

**Sebacic acid** is a white, flaky, or powdered crystalline solid.[1][6][7] It is a straight-chain dicarboxylic acid with a ten-carbon backbone.[7] While only slightly soluble in water, it readily dissolves in organic solvents such as ethanol and ether.[6][7][8]

Property	Value	Unit
IUPAC Name	Decanedioic acid	-
Molecular Weight	202.25	g·mol <sup>-1</sup>
Melting Point	131 - 135	°C
Boiling Point	294.4 (at 100 mmHg)	°C
Density	~1.21	g/cm <sup>3</sup>
Water Solubility	0.25 (at 25°C)	g/L
pKa1	4.72	-
pKa2	5.45	-
Flash Point	220	°C

(Data compiled from multiple sources[1][5][7][8][9])

## Synthesis and Experimental Protocols

**Sebacic acid** is primarily produced from renewable resources, making it a bio-based chemical. The two main industrial synthesis routes are from castor oil and adipic acid.[6][10]

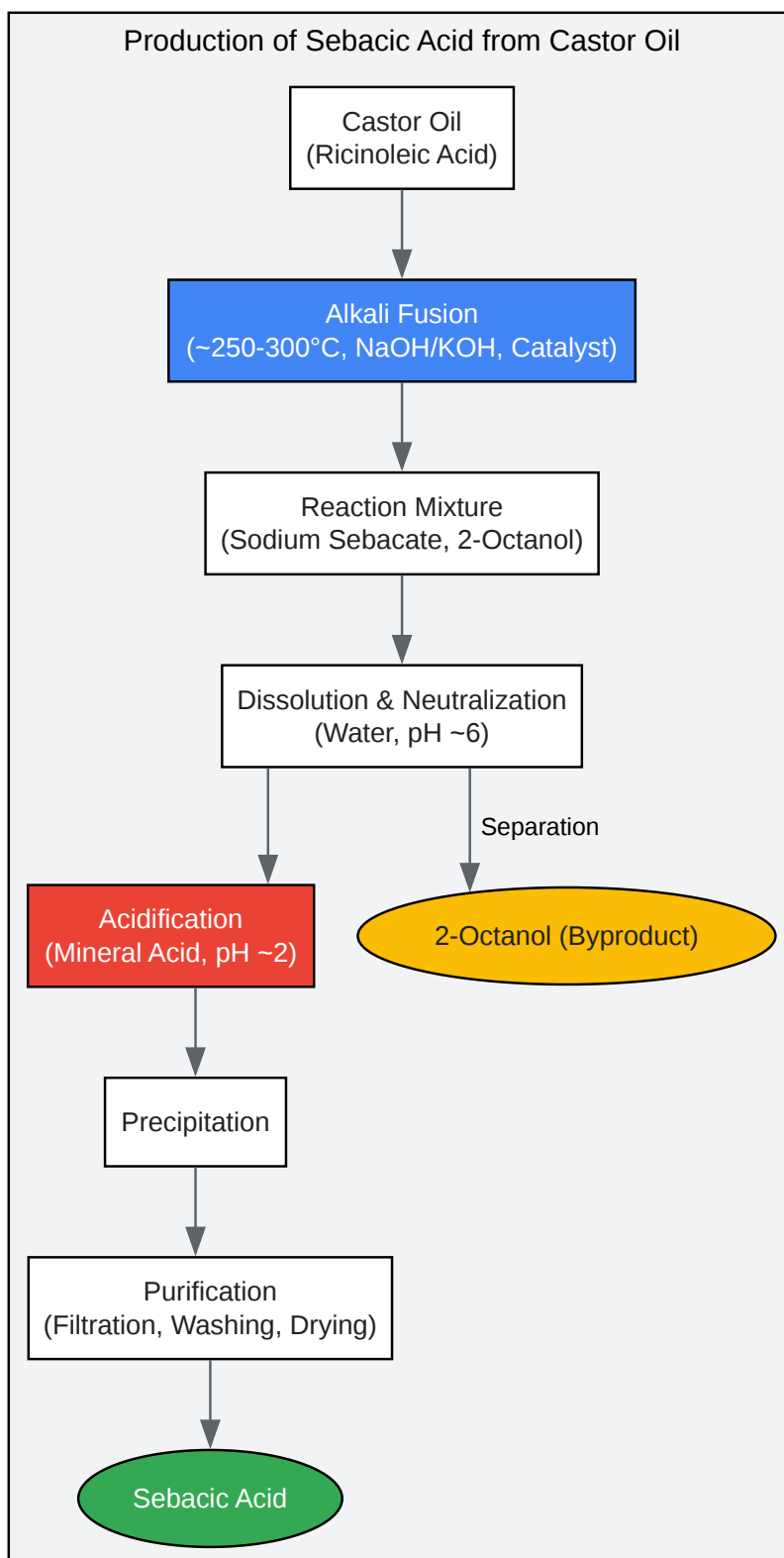
### Production from Castor Oil

The most common industrial method involves the alkaline cleavage of ricinoleic acid, the main fatty acid in castor oil.[1][6][7][10][11]

#### Experimental Protocol: Alkali Fusion of Ricinoleic Acid

- Objective: To produce **sebacic acid** and 2-octanol by cleaving ricinoleic acid.
- Materials: Castor oil, sodium hydroxide (NaOH) or potassium hydroxide (KOH), catalyst (e.g., iron(III) oxide, Fe<sub>2</sub>O<sub>3</sub>), mineral acid (for acidification).
- Procedure:

- Saponification: Castor oil is first hydrolyzed (saponified) with an alkali like molten caustic soda at high temperatures (approx. 250°C) to yield sodium ricinoleate.[\[6\]](#)[\[10\]](#)[\[11\]](#)
- Alkali Fusion (Cleavage): The resulting ricinoleic acid (or its salt) is heated to high temperatures (250-300°C) in the presence of an alkali (NaOH or KOH) and a catalyst, such as Fe<sub>2</sub>O<sub>3</sub>.[\[6\]](#) This cleaves the molecule, producing disodium sebacate and 2-octanol. [\[6\]](#)[\[10\]](#) An optimized process utilized a 5:4 w/w ratio of sodium ricinoleate to KOH with 1% Fe<sub>2</sub>O<sub>3</sub> catalyst at 270°C for 60 minutes, achieving a 70.2% yield.[\[12\]](#)
- Purification: The reaction mixture is dissolved in water. The pH is adjusted to approximately 6 to neutralize excess alkali.[\[6\]](#)[\[11\]](#)
- Precipitation: The aqueous solution is then acidified to a pH of about 2 with a mineral acid. [\[6\]](#)[\[11\]](#) This causes the **sebacic acid** to precipitate out of the solution.[\[6\]](#)[\[11\]](#)
- Final Processing: The precipitated **sebacic acid** is collected by filtration, washed with water to remove impurities, and dried to yield the final product.[\[6\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

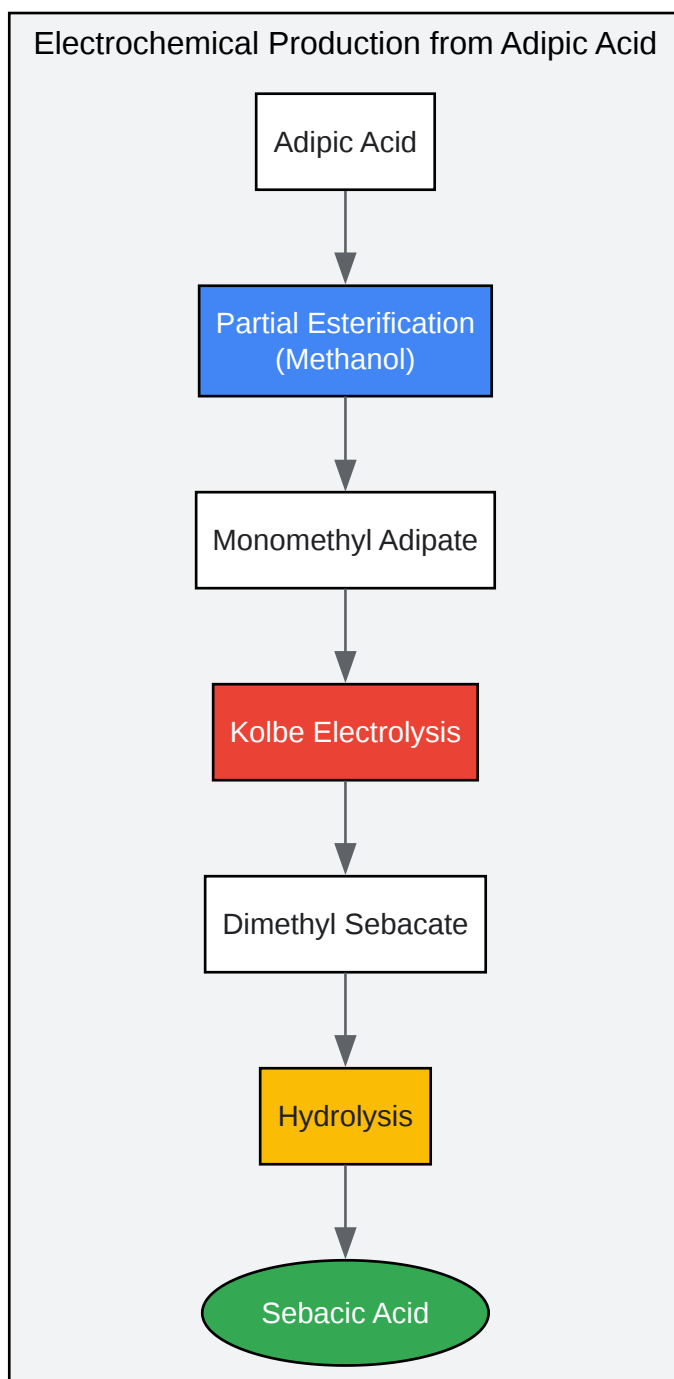
Caption: Workflow for **sebacic acid** production from castor oil.

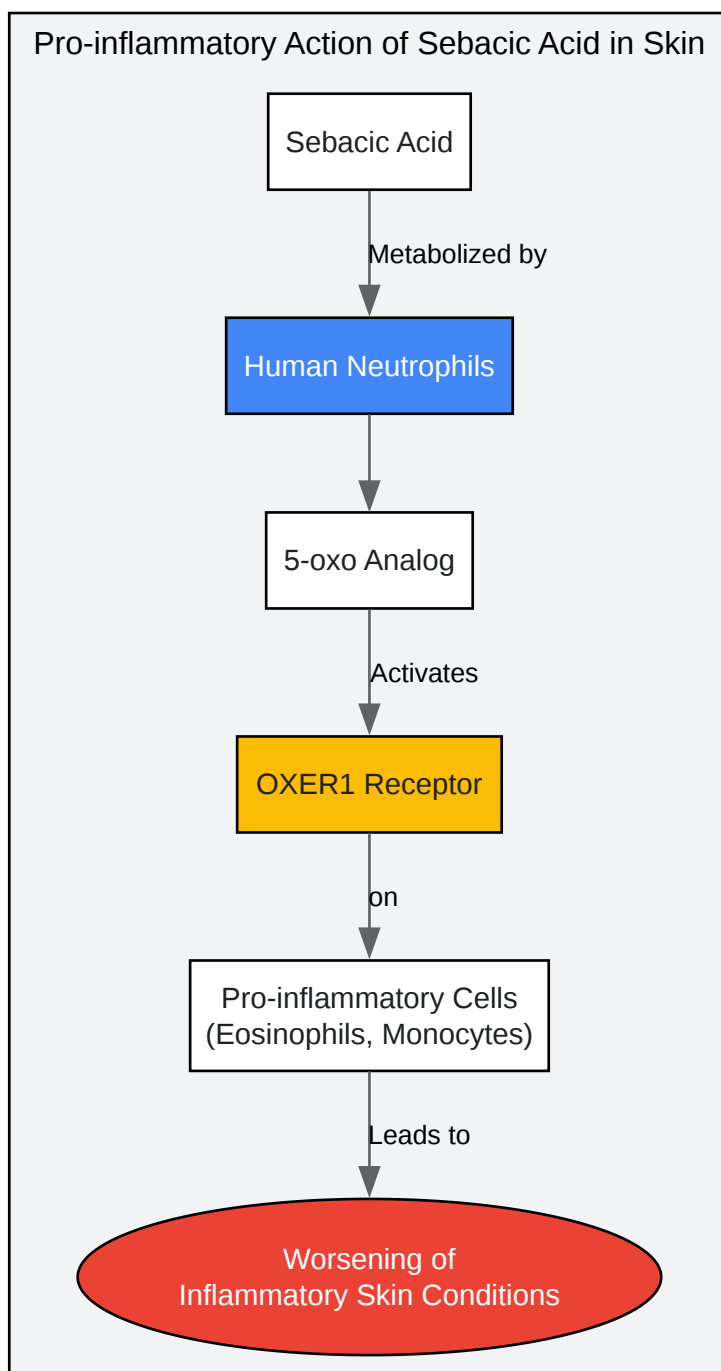
## Production from Adipic Acid

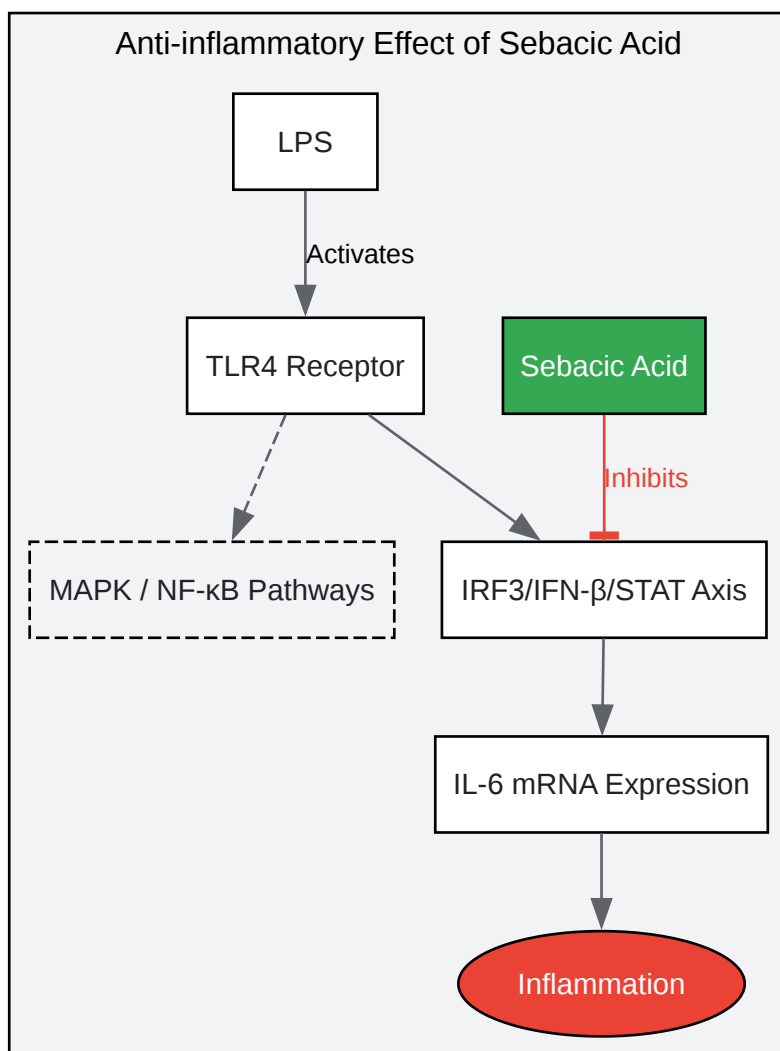
An alternative electrochemical process, known as Kolbe electrolysis, can produce high-purity **sebacic acid** from adipic acid.<sup>[6][10]</sup>

### Experimental Protocol: Kolbe Electrolysis of Adipic Acid

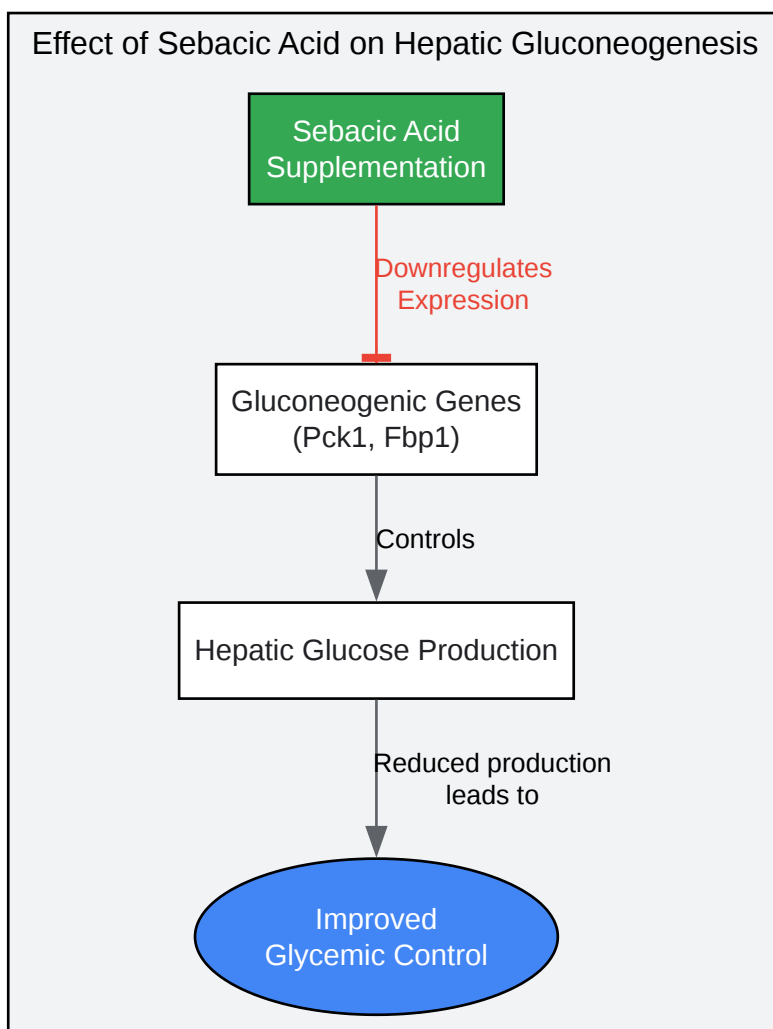
- Objective: To synthesize **sebacic acid** via dimerization of monomethyl adipate.
- Materials: Adipic acid, methanol, potassium hydroxide, water.
- Procedure:
  - Partial Esterification: Adipic acid is first partially esterified with methanol to form monomethyl adipate.<sup>[6][10]</sup>
  - Electrolysis: The potassium salt of monomethyl adipate is dissolved in a methanol-water solution and undergoes Kolbe electrolysis.<sup>[6][10]</sup> This process dimerizes the molecules at the anode to form dimethyl sebacate.<sup>[6]</sup>
  - Hydrolysis: The resulting dimethyl sebacate is then hydrolyzed (e.g., using a base followed by acidification) to yield pure **sebacic acid**.<sup>[6][10]</sup>











[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sebamic acid - Wikipedia [en.wikipedia.org]
- 2. merckmillipore.com [merckmillipore.com]
- 3. scbt.com [scbt.com]

- 4. Sebacic acid | 111-20-6 [chemicalbook.com]
- 5. Cas 111-20-6,Sebacic acid | lookchem [lookchem.com]
- 6. benchchem.com [benchchem.com]
- 7. grokipedia.com [grokipedia.com]
- 8. greenchemindustries.com [greenchemindustries.com]
- 9. benchchem.com [benchchem.com]
- 10. Chemical Synthesis of Sebacic Acid - ChemCeed [chemceed.com]
- 11. castoroil.in [castoroil.in]
- 12. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Sebacic acid CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670060#sebacic-acid-cas-number-and-molecular-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

